

Unveiling the Molecular Architecture of Brachynoside Heptaacetate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Brachynoside heptaacetate*

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Shanghai, China – December 11, 2025 – For researchers, scientists, and professionals in drug development, a comprehensive understanding of the chemical structure and properties of novel natural products is paramount. This technical guide provides an in-depth analysis of **Brachynoside heptaacetate**, a phenylpropanoid glycoside derivative. This document outlines the core structure of its parent compound, Brachynoside, supported by spectroscopic data, and details the experimental protocols for its isolation.

Core Structure and Derivatization

Brachynoside heptaacetate (C₄₅H₅₄O₂₂) is the acetylated derivative of Brachynoside, a naturally occurring phenylpropanoid glycoside.^[1] The parent compound, Brachynoside, has been isolated from *Clerodendrum infortunatum* and *Clerodendron brachyanthum*. The structure of Brachynoside was elucidated as 2-(3, 4-dimethoxyphenyl)ethyl 3-O- α -L-rhamnopyranosyl-4-O-(3, 4-dihydroxycinnamoyl)- β -D-glucopyranoside.^[2]

Brachynoside heptaacetate is formed by the acetylation of the seven free hydroxyl groups of Brachynoside. These hydroxyl groups are located on the rhamnose, glucose, and dihydroxycinnamoyl moieties of the molecule.

Key Structural Features of Brachynoside:

- Aglycone: 2-(3,4-dimethoxyphenyl)ethanol

- **Glycosidic Linkage:** The aglycone is attached to a glucose molecule via a β -glycosidic bond.
- **Disaccharide:** A rhamnose molecule is linked to the glucose at the 3-position.
- **Acyl Group:** A 3,4-dihydroxycinnamoyl group is attached to the glucose at the 4-position.

The acetylation process, which yields **Brachynoside heptaacetate**, replaces the hydrogen of each hydroxyl group with an acetyl group ($-\text{COCH}_3$), significantly altering the polarity and potential biological activity of the parent compound.

Physicochemical Properties

A summary of the key physicochemical properties of **Brachynoside heptaacetate** is provided in the table below.

Property	Value	Reference
CAS Number	144765-80-0	[1]
Molecular Formula	$\text{C}_{45}\text{H}_{54}\text{O}_{22}$	[1]
Molecular Weight	946.9 g/mol	[1]
Class	Phenylpropanoid Glycoside Derivative	[1]
Parent Compound	Brachynoside	[2]
Source of Parent	Clerodendrum infortunatum, Clerodendron brachyanthum	[2][3]

Experimental Protocols

Isolation of Brachynoside from Clerodendrum infortunatum

The following is a detailed protocol for the isolation of the parent compound, Brachynoside, from the leaves of Clerodendrum infortunatum.

1. Extraction:

- Air-dried and powdered leaves of *C. infortunatum* are subjected to extraction with methanol at room temperature.
- The methanolic extract is then concentrated under reduced pressure to yield a crude extract.

2. Fractionation:

- The crude methanolic extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate.
- The ethyl acetate fraction, which typically contains the phenylpropanoid glycosides, is selected for further purification.

3. Chromatographic Purification:

- The ethyl acetate fraction is subjected to column chromatography on silica gel.
- The column is eluted with a gradient of chloroform and methanol.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing the desired compound are pooled and further purified using preparative high-performance liquid chromatography (HPLC) on a C18 reversed-phase column with a suitable solvent system (e.g., a gradient of methanol and water).

4. Structure Elucidation:

- The purified compound's structure is elucidated using spectroscopic methods, including ^1H -NMR, ^{13}C -NMR, and mass spectrometry (MS), and by comparison with published data.[\[1\]](#)

Biological Activity

Brachynoside, the parent compound of **Brachynoside heptaacetate**, has been evaluated for its in vitro antidiabetic activity. The following table summarizes the reported IC_{50} values.

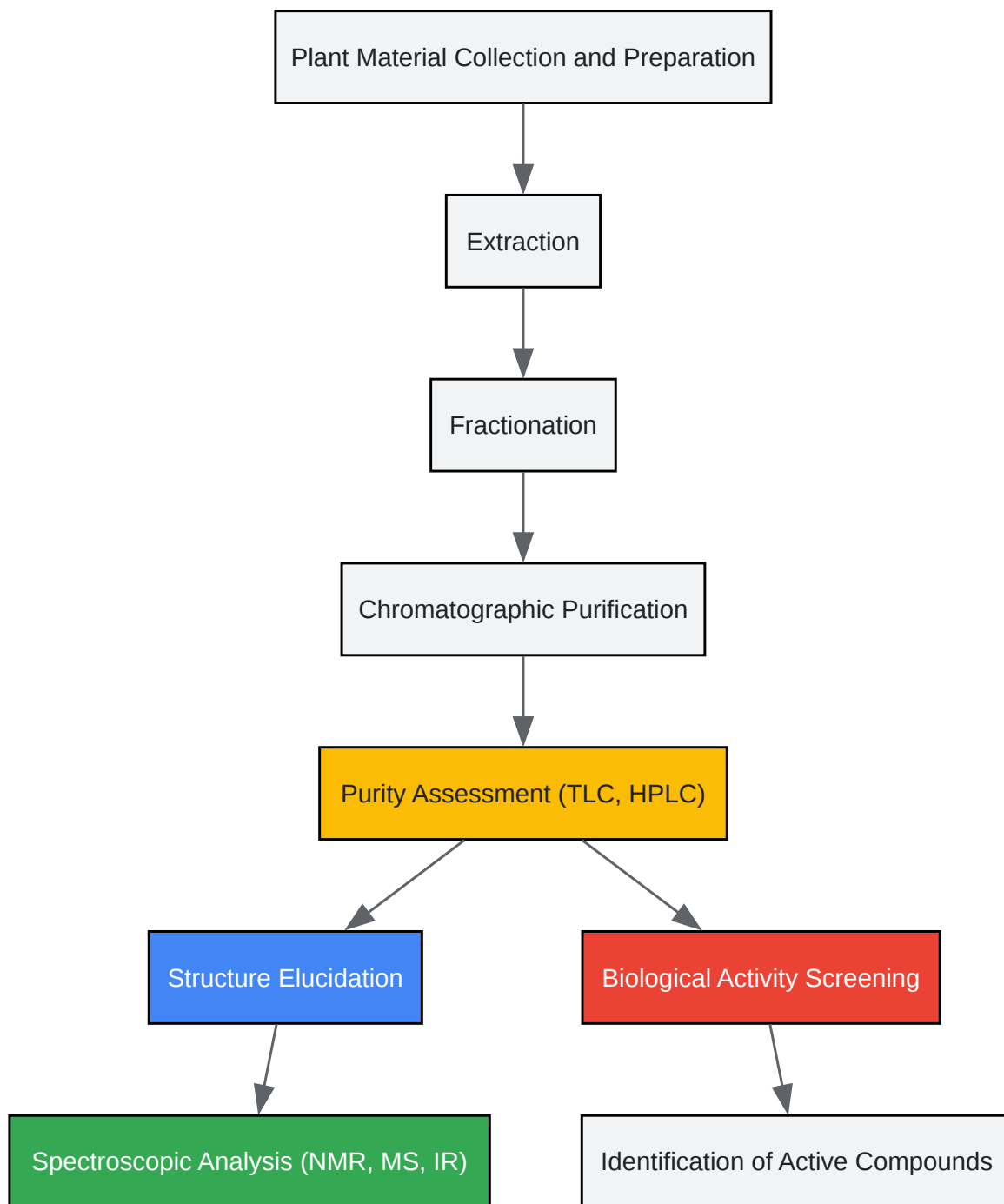
Assay	IC ₅₀ (μM) of Brachynoside	Reference
α-Amylase Inhibition	Not Active	[3]
α-Glucosidase Inhibition	Not Active	[3]

Note: The biological activity of Brachynoside hettaacetate has not been reported in the reviewed literature.

Visualizing the Scientific Workflow

The following diagram illustrates the general workflow for the isolation and characterization of natural products like Brachynoside.

General Workflow for Natural Product Isolation and Characterization



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Caption: A flowchart illustrating the key stages in the isolation and characterization of natural products.

This technical guide provides a consolidated overview of the current knowledge on **Brachynoside heptaacetate** and its parent compound, Brachynoside. Further research is warranted to explore the biological activities of the acetylated derivative and to fully elucidate its potential applications in drug discovery and development.

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Phone: (601) 213-4426

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